

Essential Safety and Logistical Information for Handling Phenoxy-d5-acetic Acid

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Compound of Interest

Compound Name: *Phenoxy-d5-acetic Acid*

Cat. No.: *B027105*

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Phenoxy-d5-acetic Acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety practices.

Hazard Identification and Classification

Phenoxy-d5-acetic acid is a deuterated form of phenoxyacetic acid. While specific data for the deuterated compound is limited, the safety profile is expected to be analogous to its non-deuterated counterpart. Phenoxyacetic acid is classified as hazardous.^[1]

Hazard Statements:

- Harmful if swallowed (H302).^[1]
- Causes skin irritation (H315).^[1]
- May cause an allergic skin reaction (H317).
- Causes serious eye damage or irritation (H318/H319).^[1]
- May cause respiratory irritation (H335).^[1]
- Very toxic to aquatic life (H400).

- Harmful to aquatic life with long-lasting effects (H412).

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation/Damage	H318/H319	Causes serious eye irritation or damage.[1]
Respiratory Irritation	H335	May cause respiratory irritation.[1]
Skin Sensitization	H317	May cause an allergic skin reaction.
Aquatic Hazard (Acute)	H400	Very toxic to aquatic life.
Aquatic Hazard (Chronic)	H412	Harmful to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.[1] A face shield may also be necessary.[2]	To protect against splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3] Lab coat or protective coveralls.[4][5]	To prevent skin contact, irritation, and potential sensitization.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH/MSHA approved respirator should be used.[5]	To prevent inhalation and respiratory irritation.[1]

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **Phenoxy-d5-acetic Acid** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents and bases.[6]
- Keep the container tightly closed.[2][7] The recommended storage temperature is 2-8°C for long-term storage.[8]

2. Engineering Controls:

- Work in a chemical fume hood to minimize inhalation exposure.[9]
- Ensure that an eyewash station and a safety shower are readily accessible.[7][10]

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[2][11]
- Avoid the formation of dust and aerosols.[1][11]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands thoroughly after handling.[1]

4. Spill Management:

- Small Spills: For minor spills, absorb the material with an inert absorbent such as sand or vermiculite.[2][9] Collect the absorbed material and place it in a suitable, labeled container for hazardous waste disposal.[2][12]
- Large Spills: For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.[13] Prevent the spill from entering drains.[1][2]

Disposal Plan

Proper disposal of **Phenoxy-d5-acetic Acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

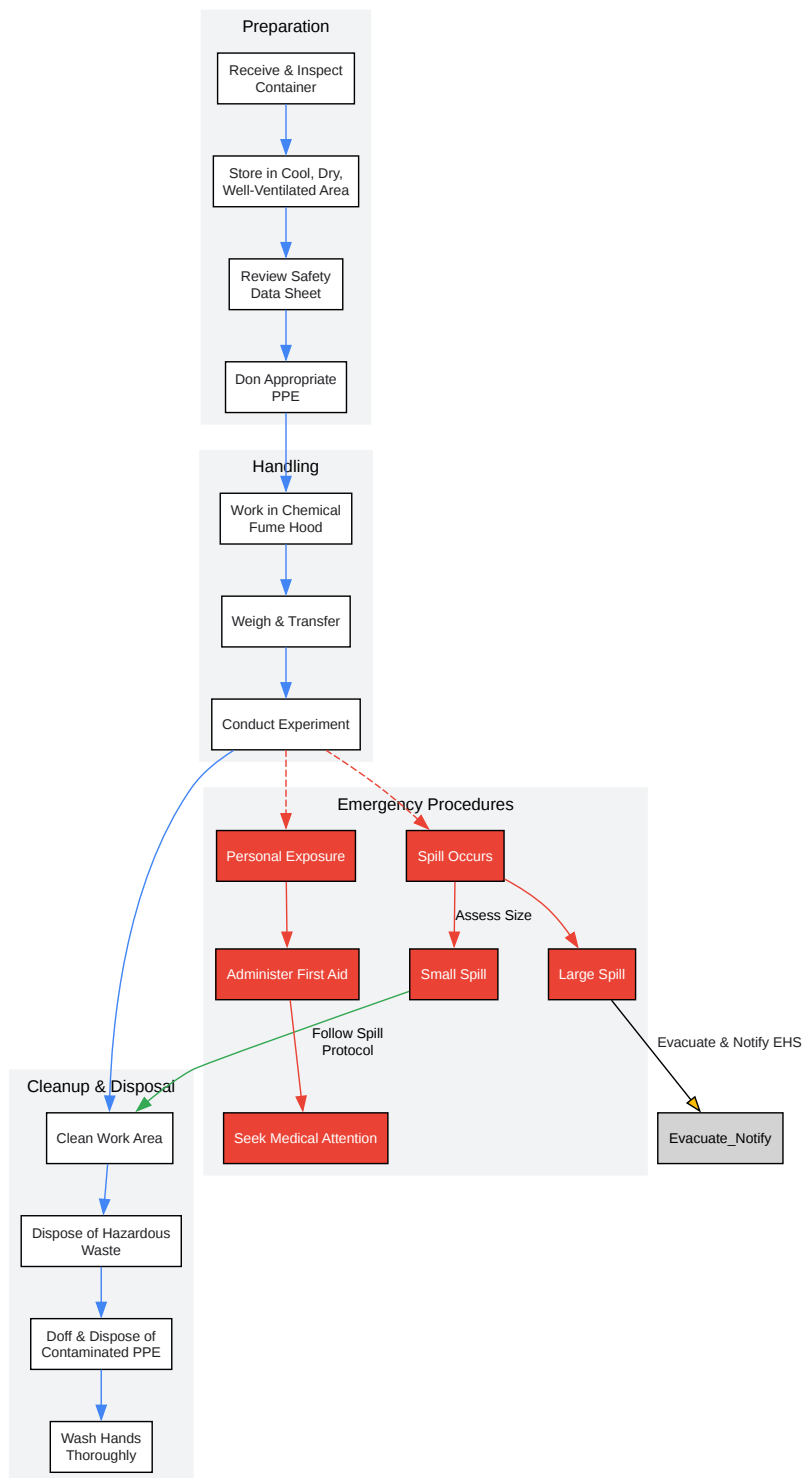
- Chemical Waste:
 - Dispose of unused or contaminated **Phenoxy-d5-acetic Acid** as hazardous waste.[2]
 - Do not dispose of it down the drain.[1]
 - Collect waste in a clearly labeled, sealed container.
 - Arrange for disposal through a licensed chemical waste disposal company.[1][9] One disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated Materials:

- Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and weighing paper, should also be disposed of as hazardous waste.
- Place these materials in a sealed and labeled container for disposal.

Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **Phenoxy-d5-acetic Acid**.

Safe Handling Workflow for Phenoxy-d5-acetic Acid



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Caption: Workflow for the safe handling of **Phenoxy-d5-acetic Acid**.

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